

# 6-Aminoindolin-2-one purification methods

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## Compound Focus: 6-Aminoindolin-2-one

CAS No.: 150544-04-0

Cat. No.: S667192

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## Chemical Identification & Properties

This table summarizes the basic identifying information and known physical properties of **6-Aminoindolin-2-one**.

Property Type	Information
CAS Number	150544-04-0 [1]
Synonyms	6-Aminooxindole; 6-Amino-2-oxoindoline; 6-Amino-2-indolinone [1]
Molecular Formula	C8H8N2O [1]
Molecular Weight	148.16 g/mol [1]
Appearance	Brown to black solid [1]
Melting Point	200 °C (decomposition) [1]

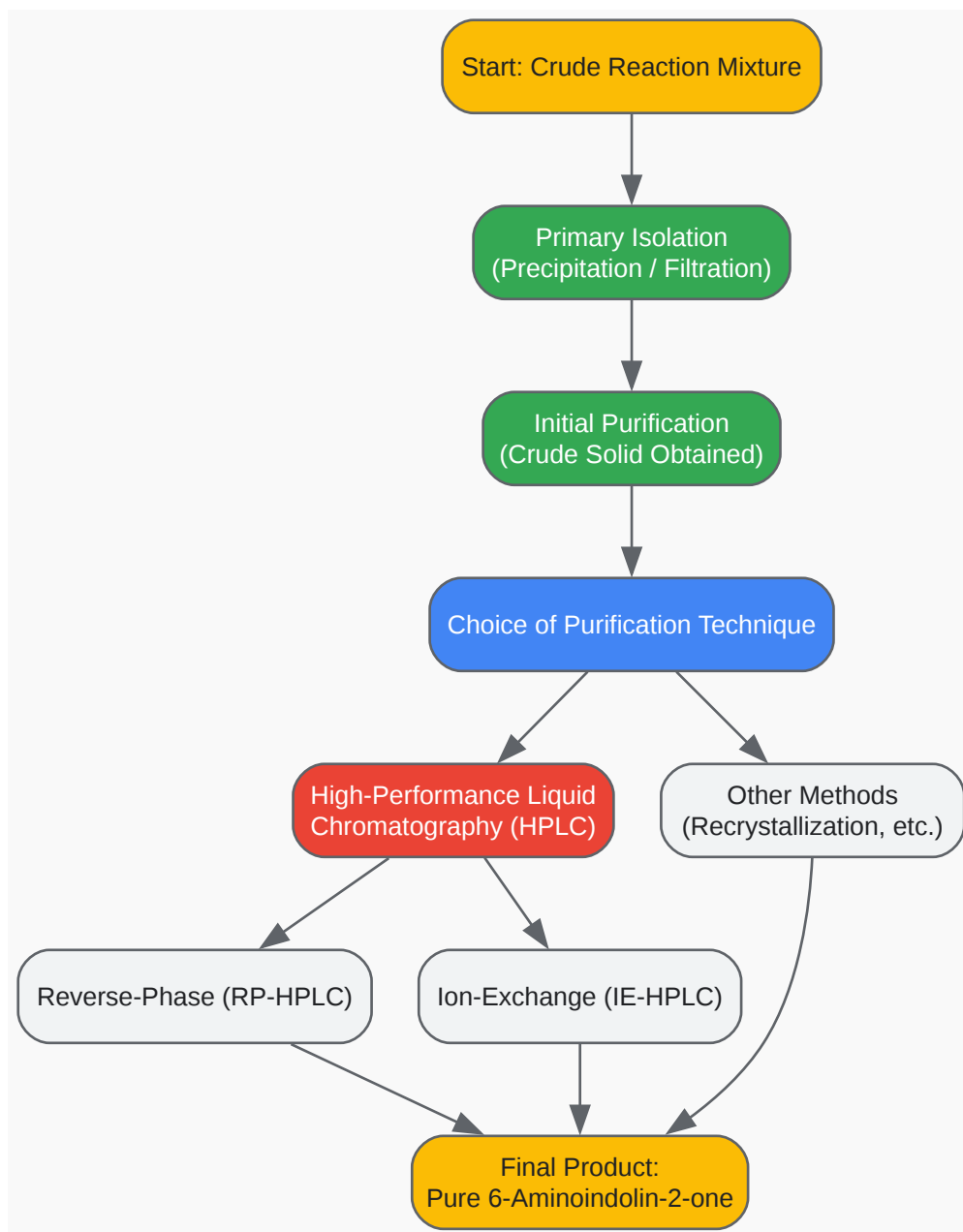
## Handling and Storage Guidelines

Proper handling and storage are critical for experimental consistency and safety.

- **Storage Conditions:** The compound should be kept in a dark place, at room temperature, and under an inert atmosphere [1].
- **Appearance Note:** The observed brown to black solid appearance suggests that **6-Aminoindolin-2-one** may be prone to oxidation or degradation over time [1]. This highlights the importance of strict adherence to storage guidelines.

## Purification Workflow and Concepts

While a detailed, bespoke purification method was not located, the general workflow for purifying synthetic organic compounds and key principles are highly relevant. The following diagram outlines a typical multi-step process that can be adapted for **6-Aminoindolin-2-one**.



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**HPLC as a Key Purification Technique** High-Performance Liquid Chromatography (HPLC) is a powerful preparative tool for achieving high purity [2] [3]. Here are the core principles:

- **Reverse-Phase HPLC (RP-HPLC):** Separates molecules based on **hydrophobicity** using a hydrophobic stationary phase and a polar mobile phase. Molecules are eluted with a gradient of an organic solvent like acetonitrile [2] [4].
- **Ion-Exchange HPLC (IE-HPLC):** Separates molecules based on their **ionic charge**. It uses a charged stationary phase, and compounds are eluted by increasing the ionic strength (salt concentration) or changing the pH of the mobile phase [4] [3].

## Technical Support FAQs

Here are some anticipated common queries from researchers.

**Q1: What is the typical yield I can expect from a synthesis of 6-Aminoindolin-2-one?** One published synthesis starting from 2,4-dinitrophenylacetic acid reported a yield of 72% [1]. Actual yields can vary significantly based on the specific synthetic route, scale, and expertise of the researcher.

**Q2: How should I store this compound, and why does its appearance look like a brown solid?** The compound should be stored in a **dark place, under an inert atmosphere (e.g., nitrogen or argon), and at room temperature** [1]. The brown to black appearance noted by suppliers [1] indicates that **6-Aminoindolin-2-one** is likely sensitive to air or light, which can cause oxidation and darkening over time. Strict adherence to storage guidelines is essential to maintain product integrity.

**Q3: I need very high purity for my application. What purification method should I use?** For the highest purity, **preparative HPLC** is recommended [2] [3]. The choice between Reverse-Phase and Ion-Exchange depends on the compound's properties and the nature of the impurities.

- Use **RP-HPLC** if the separation from impurities is primarily based on hydrophobicity [2] [4].
- Use **IE-HPLC** if the key impurities have different charge states under specific pH conditions [4] [3].

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